

Application Note: Safe Handling & Storage of 2-Chloro-6-(methylsulfanyl)benzamide

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Compound of Interest

Compound Name:	2-Chloro-6-(methylsulfanyl)benzamide
CAS No.:	1254289-46-7
Cat. No.:	B1491776

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Part 1: Chemical Identity & Risk Assessment

Compound: **2-Chloro-6-(methylsulfanyl)benzamide** Synonyms: 2-Chloro-6-(methylthio)benzamide; 2-Chloro-6-thiomethylbenzamide.[1] Chemical Class: Ortho-disubstituted Benzamide / Aryl Thioether.[1] Molecular Formula: C₉H₁₀ClNOQS (Approximate, based on structure) -> C₈H₈ClNOS (Corrected: Benzene ring C₆ + Amide C₁ + Methyl C₁ = C₈).[1] Molecular Weight: ~201.67 g/mol .[1]

1.1 Structural Hazard Analysis (SAR)

This molecule combines three distinct functional groups that dictate its handling:

- Benzamide Core: Generally stable but capable of hydrogen bonding.[1] Known to cause Skin/Eye Irritation (Category 2) and potential Acute Oral Toxicity (Category 4).[1]
- Aryl Chloride (C-2): Adds lipophilicity and steric bulk.[1] Generally stable but can be a sensitizer.[1]

- Methylsulfanyl Group (C-6): The Critical Control Point. Thioethers (-SMe) are:
 - Oxidation Sensitive: Readily oxidizes to Sulfoxide (-S(O)Me) and Sulfone (-S(O)₂Me) upon exposure to air/peroxides.[1]
 - Odoriferous: Even trace hydrolysis or volatility can release mercaptan-like odors (stench). [1]
 - Metabolic Precursor: In biological systems, this moiety is a "soft spot" for FMO (Flavin-containing Monooxygenase) metabolism.[1]

1.2 GHS Classification (Derived)

Hazard Class	Category	Hazard Statement (H-Code)
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1] [2][3][4]
Eye Damage/Irritation	2A	H319: Causes serious eye irritation.[1][2][3][5]
STOT - Single Exposure	3	H335: May cause respiratory irritation.[1]
Aquatic Toxicity	Acute 2	H401: Toxic to aquatic life (Sulfides are generally toxic to fish).[1]

Part 2: Storage & Stability Protocol

The "Barrier Approach" to Storage: To maintain purity >98% and prevent S-oxidation, a multi-barrier storage system is required.[1]

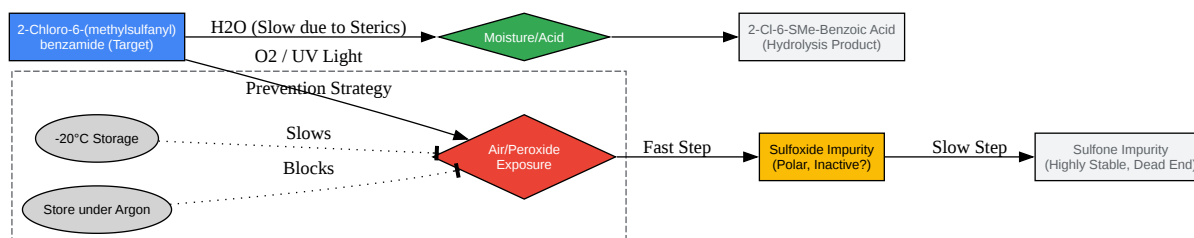
2.1 Environmental Controls

- Temperature: Store at -20°C for long-term (>1 month). Short-term (active use) at 2–8°C is acceptable.[1]

- Reasoning: Low temperature kinetically inhibits the auto-oxidation of the sulfide sulfur.[1]
- Atmosphere: Inert Gas (Argon or Nitrogen) is mandatory.[1]
 - Reasoning: Oxygen is the primary enemy.[1] The ortho-substitution (2-Cl, 6-SMe) creates steric crowding, which might trap radical intermediates, accelerating degradation if O₂ is present.[1]
- Container: Amber glass vials with PTFE-lined screw caps.[1]
 - Reasoning: Amber glass blocks UV light (which catalyzes sulfide oxidation).[1] PTFE prevents leaching of plasticizers by the lipophilic sulfur moiety.[1]

2.2 Stability Logic Diagram

The following diagram illustrates the degradation pathways that necessitate these controls.



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Figure 1: Degradation pathways of **2-Chloro-6-(methylsulfonyl)benzamide** focusing on Sulfur oxidation and Amide hydrolysis.

Part 3: Handling & Experimental Protocols

3.1 Personal Protective Equipment (PPE)

- Respiratory: N95 (minimum) or P100 respirator if handling powder outside a hood.[1]

- Hands: Double Nitrile gloves (0.11 mm minimum).[1]
 - Note: Sulfur compounds can permeate latex; Nitrile provides superior barrier protection.[1]
- Eyes: Chemical Safety Goggles (Standard ANSI Z87.1).[1]

3.2 Solubilization Protocol (Stock Solution Preparation)

This compound is lipophilic (LogP ~2.0–2.5 estimated).[1]

- Solvent Choice:
 - Preferred: DMSO (Dimethyl sulfoxide) or DMF (Dimethylformamide).[1]
 - Acceptable: Methanol, Ethanol (Warm).[1]
 - Avoid: Water (Insoluble), aqueous buffers (unless <1% DMSO cosolvent).[1]
- Procedure:
 - Calculate required mass for a 10 mM or 100 mM stock.
 - Weigh into an amber glass vial using an anti-static gun (benzamides often carry static charge).[1]
 - Add DMSO.[1] Vortex for 30 seconds.[1]
 - QC Check: Inspect for clarity.[1] If hazy, sonicate at 30°C for 5 minutes.
 - Aliquot: Split into single-use aliquots (e.g., 50 µL) to avoid freeze-thaw cycles.
 - Storage: Store aliquots at -20°C or -80°C.

3.3 Reaction Setup (Synthesis/Assay)

When using this reagent in synthesis (e.g., coupling) or biological assays:

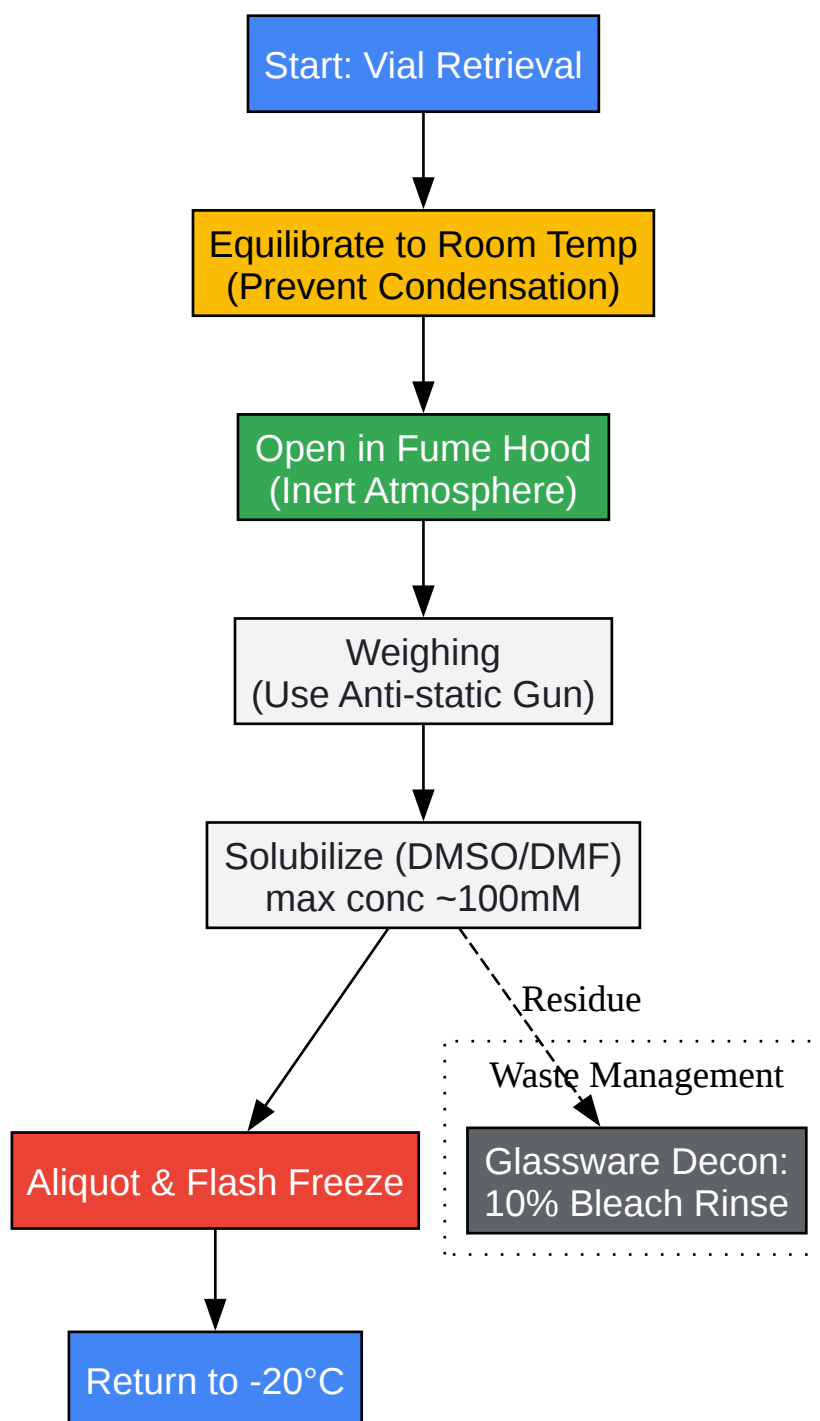
- Reagent Compatibility:

- Avoid: Strong oxidizers (mCPBA, H₂O₂, Bleach) unless the goal is to synthesize the sulfoxide.
- Avoid: Strong Lewis Acids (AlCl₃) which may complex with the amide oxygen or sulfur.[1]
- Quenching/Disposal:
 - Treat all waste as Thioether Waste.[1]
 - Do not mix with acidic waste streams (risk of evolving volatile sulfur species).[1]
 - Decontaminate glassware with 10% Bleach (Sodium Hypochlorite) to oxidize residual sulfides to odorless sulfoxides/sulfones before washing.[1]

Part 4: Emergency Procedures

Scenario	Immediate Action	Secondary Action
Skin Contact	Wash with soap and water for 15 min.[1]	Monitor for redness/irritation (Dermatitis).[1]
Eye Contact	Flush with water/saline for 15 min.[1][4]	Seek medical attention (Ophthalmologist).[1]
Inhalation	Move to fresh air immediately.	If breathing is difficult, administer oxygen.[1][2]
Spill (Solid)	Dampen with PEG-400 or water to suppress dust.[1]	Sweep into a bag. Clean area with 10% Bleach.[1]
Spill (Solution)	Absorb with vermiculite or sand.[1]	Do NOT use sawdust (fire risk with some chemicals).[1]

Part 5: Workflow Visualization



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Figure 2: Step-by-step workflow for retrieving, handling, and storing the compound to ensure personnel safety and sample integrity.

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